

# Phenyl isobutyrate CAS number and molecular weight

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# An In-depth Technical Guide to Phenyl Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **phenyl isobutyrate**. While this compound is documented as a fragrance and flavoring agent, publicly available literature lacks in-depth studies regarding its specific biological activities, signaling pathways, and detailed experimental protocols in the context of drug development. The information presented herein is based on established chemical databases and supplier information.

#### **Core Chemical Information**

**Phenyl isobutyrate**, also known as isobutyric acid, phenyl ester, is an organic compound with the chemical formula C<sub>10</sub>H<sub>12</sub>O<sub>2</sub>.[1] It is recognized for its characteristic odor and is utilized in the fragrance industry.

Data Presentation: Chemical and Physical Properties

The following table summarizes the key quantitative data for **phenyl isobutyrate**.

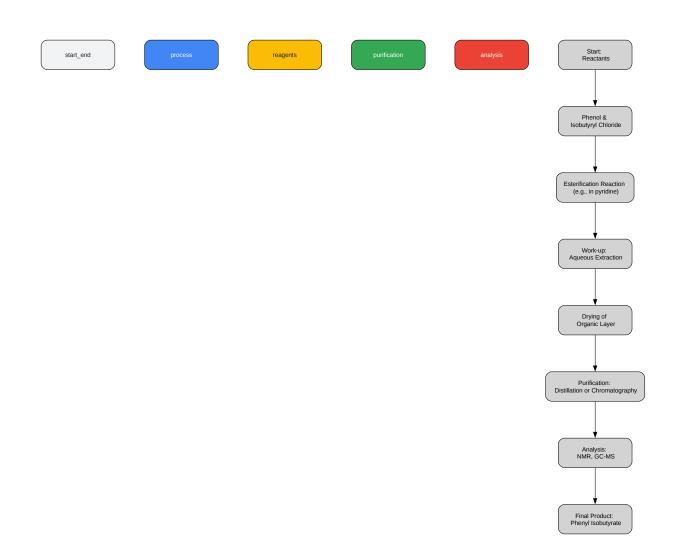


Property	Value	Source
CAS Number	20279-29-2	[1][2]
Molecular Weight	164.20 g/mol	[1][2][3]
Molecular Formula	C10H12O2	[1][2]
IUPAC Name	phenyl 2-methylpropanoate	[2][3]
Synonyms	Isobutyric acid, phenyl ester; Phenyl 2-methylpropanoate; Phenyl 2-methylpropionate; Propanoic acid, 2-methyl, phenyl ester; Phenyl isobutanoate	[1][2][4]

## **Experimental Protocols**

Detailed experimental protocols for the use of **phenyl isobutyrate** in biological research or drug development are not readily available in the public domain. However, a general workflow for the synthesis of related esters can be conceptualized. The following diagram illustrates a generalized synthetic pathway. Disclaimer: This is a representative workflow and not a validated experimental protocol for **phenyl isobutyrate**.





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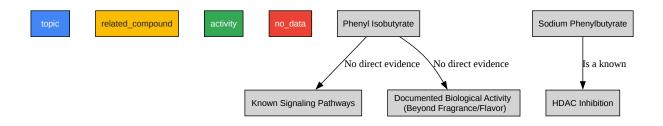
Caption: Generalized workflow for the synthesis of **phenyl isobutyrate**.



### **Signaling Pathways and Biological Activity**

Currently, there is a notable absence of published research detailing the specific signaling pathways modulated by **phenyl isobutyrate** or its broader biological activities beyond its use as a flavoring and fragrance agent. While related compounds, such as sodium phenylbutyrate, have been investigated as histone deacetylase (HDAC) inhibitors, it is crucial to note that these findings cannot be directly extrapolated to **phenyl isobutyrate** due to differences in their chemical structures and properties.

The following diagram represents a logical relationship concerning the current state of knowledge.



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Caption: Knowledge gap in the biological activity of **phenyl isobutyrate**.

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